

Technical Guide: Spectroscopic Profiling of 2-Isopropyl-4-methylnicotinonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Isopropyl-4-methylnicotinonitrile

Cat. No.: B13943180

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Executive Summary

This technical guide provides a comprehensive spectroscopic analysis of **2-Isopropyl-4-methylnicotinonitrile** (CAS 2105944-09-8), a critical intermediate in the synthesis of KRAS G12C inhibitors, including Sotorasib (AMG 510).

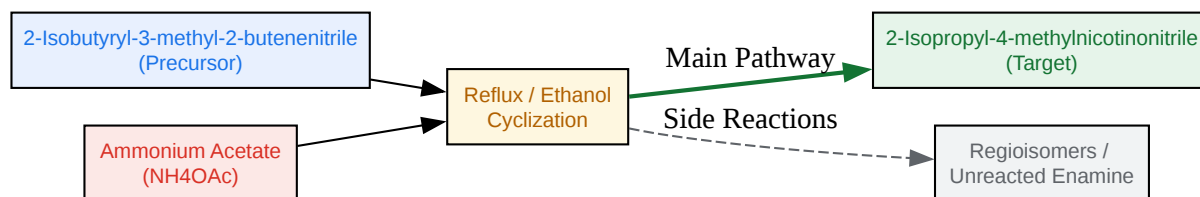
The precise characterization of this pyridine derivative is pivotal for drug development professionals. Its structural integrity directly impacts the yield and purity of the subsequent Hofmann rearrangement or hydrolysis steps used to generate the active 3-aminopyridine scaffold. This guide details the expected NMR, IR, and MS signatures, providing a self-validating protocol for confirming identity and assessing purity.

Structural Context & Synthesis

Understanding the synthetic origin of the molecule allows for better impurity profiling. **2-Isopropyl-4-methylnicotinonitrile** is typically synthesized via a condensation-cyclization reaction.

Core Synthetic Pathway

The most scalable industrial route involves the condensation of 2-isobutyl-3-methyl-2-butenitrile (or related enamino nitriles) with ammonium acetate. This "one-pot" cyclization constructs the pyridine ring with the necessary substitution pattern.



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Figure 1: Industrial synthesis workflow for **2-Isopropyl-4-methylnicotinonitrile** via condensation-cyclization.

Spectroscopic Analysis Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural validation. The asymmetry of the pyridine ring and the distinct alkyl substituents provide a clear fingerprint.

Experimental Protocol:

- Solvent: Chloroform-d (CDCl₃) is preferred for resolution; DMSO-d₆ is an alternative if solubility issues arise (unlikely for this oil).
- Concentration: 10-15 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual CHCl₃ (7.26 ppm).

Predicted ¹H NMR Data (400 MHz, CDCl₃)

The molecule possesses a 2,3,4-substitution pattern, leaving protons only at positions 5 and 6.

Position	Type	Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Structural Logic
H-6	Aromatic	8.50 – 8.60	Doublet (d)	$J \approx 5.0$	Deshielded by adjacent Nitrogen; typical α -proton.
H-5	Aromatic	7.10 – 7.20	Doublet (d)	$J \approx 5.0$	Shielded relative to H-6; couples only with H-6.
CH (iPr)	Methine	3.30 – 3.50	Septet (sept)	$J \approx 6.8$	Deshielded by aromatic ring at C2.
CH ₃ (4-Me)	Methyl	2.50 – 2.60	Singlet (s)	N/A	Attached to aromatic C4; slight deshielding.
CH ₃ (iPr)	Methyl	1.25 – 1.35	Doublet (d)	$J \approx 6.8$	Standard isopropyl doublet.

¹³C NMR Highlights

- Nitrile (-CN): Distinct peak at ~115–117 ppm.
- C2 (Ipso): Deshielded (~165 ppm) due to N and alkyl group.
- C6 (Aromatic): ~150 ppm (α -carbon).

Infrared Spectroscopy (FT-IR)

IR provides a rapid "Go/No-Go" check for the nitrile functional group, which is critical as hydrolysis (impurity formation) would result in the loss of this band.

- Diagnostic Band: 2220 – 2230 cm^{-1} (Strong, sharp).
 - Interpretation: $\text{C}\equiv\text{N}$ stretching vibration.
- Pyridine Skeleton: 1580, 1560 cm^{-1} ($\text{C}=\text{C}$ / $\text{C}=\text{N}$ stretching).
- Alkyl C-H: 2960 – 2870 cm^{-1} (Isopropyl/Methyl stretches).

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Molecular Formula: $\text{C}_{10}\text{H}_{12}\text{N}_2$.
- Exact Mass: 160.10 Da.
- Observed Ion: $[\text{M}+\text{H}]^+ = 161.1$ Da.

Fragmentation Logic: Under high collision energy, the isopropyl group is a primary fragmentation site.

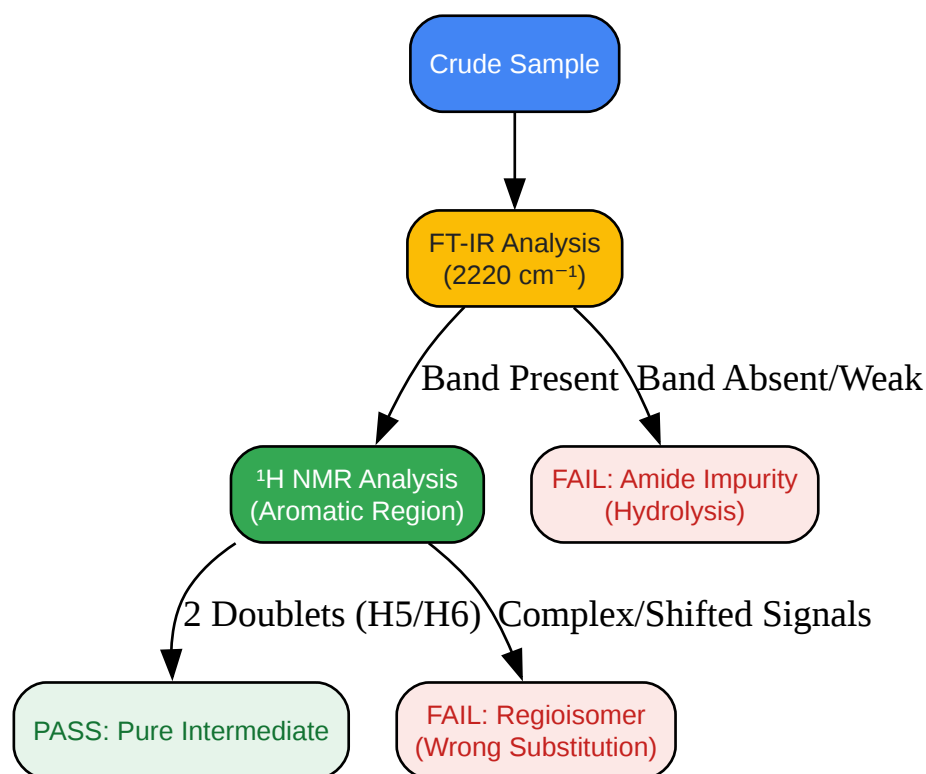
- m/z 161 (Parent) $\rightarrow$ m/z 146 (Loss of methyl radical from isopropyl).
- m/z 161 $\rightarrow$ m/z 119 (Loss of propene via McLafferty-type rearrangement, characteristic of alkyl-substituted aromatics).

Quality Control & Impurity Profiling

In the context of KRAS G12C inhibitor synthesis, three specific impurities must be monitored.

- Regioisomers: Incorrect condensation can lead to 2-methyl-4-isopropyl isomers.
 - Detection: Check ^1H NMR for shifts in the aromatic region. The coupling constant between H5 and H6 will remain, but chemical shifts will vary slightly.
- Hydrolysis Product (Amide): 2-Isopropyl-4-methylnicotinamide.
 - Detection: Disappearance of IR band at 2220 cm^{-1} ; appearance of Amide I/II bands (1650-1690 cm^{-1}).

- Starting Material: 2-Isobutyryl-3-methyl-2-butenenitrile.[1]
 - Detection: Presence of olefinic protons in NMR (if not fully conjugated in the ring) or distinct aliphatic ketone signals.



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Figure 2: Logical decision tree for QC release of **2-Isopropyl-4-methylnicotinonitrile**.

References

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- Amgen Inc. (2019). KRAS G12C Inhibitors and Methods of Using the Same. World Intellectual Property Organization, Patent WO2019213516A1.
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Sources

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